

analytical methods for 2-Butyl-1H-imidazole-4-carbaldehyde characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Butyl-1H-imidazole-4-carbaldehyde

CAS No.: 68282-49-5

Cat. No.: B1272188

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An authoritative guide to the analytical characterization of **2-Butyl-1H-imidazole-4-carbaldehyde**, this document provides a suite of detailed application notes and protocols for researchers, scientists, and professionals in drug development. The methodologies outlined are designed to ensure the robust confirmation of identity, purity, and structural integrity, which are critical for regulatory compliance and successful research outcomes.

Introduction: The Analytical Imperative

2-Butyl-1H-imidazole-4-carbaldehyde (CAS No: 68282-49-5) is a key heterocyclic building block in medicinal chemistry.^[1] Its substituted imidazole core is a feature in numerous pharmacologically active agents, making it a valuable intermediate in the synthesis of novel therapeutics.^[2] Rigorous analytical characterization is paramount to guarantee the quality, consistency, and reliability of this intermediate, thereby ensuring the validity of subsequent synthetic steps and the safety profile of the final active pharmaceutical ingredient (API).

This guide presents a multi-technique approach for the comprehensive analysis of **2-Butyl-1H-imidazole-4-carbaldehyde**, grounded in fundamental scientific principles and established best

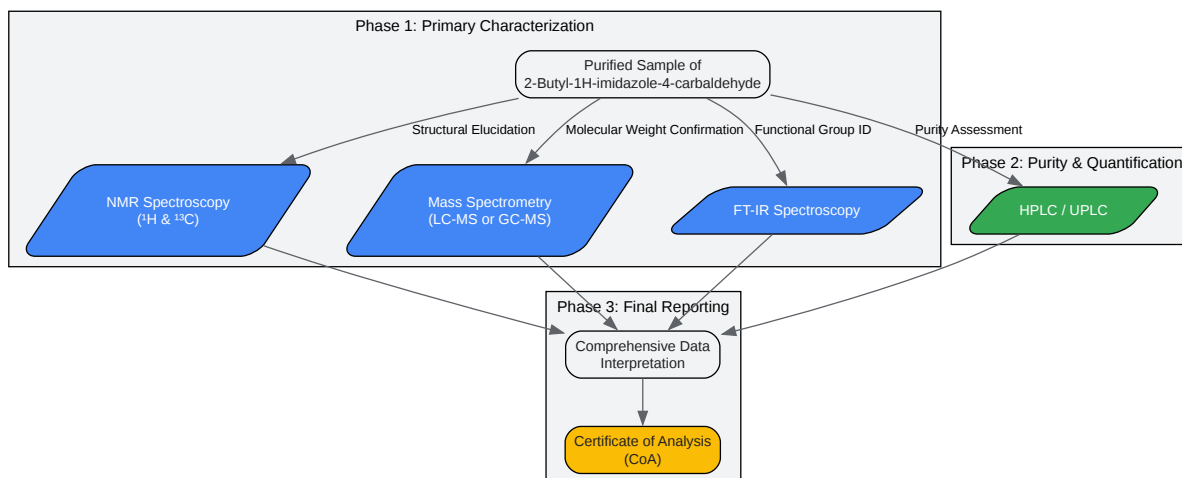
practices. We will delve into spectroscopic and chromatographic methods, explaining not just the procedural steps but the underlying rationale for each experimental choice.

Compound Information

Property	Value	Reference
IUPAC Name	2-butyl-1H-imidazole-4-carbaldehyde	[1]
CAS Number	68282-49-5	[1][3]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[1]
Molecular Weight	152.19 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[3]
Solubility	Soluble in organic solvents like methanol, DMSO	[3]

Recommended Analytical Workflow

A holistic characterization of **2-Butyl-1H-imidazole-4-carbaldehyde** relies on the synergistic use of multiple analytical techniques. Each method provides a unique piece of the structural puzzle. The recommended workflow ensures that identity, structure, purity, and composition are all thoroughly vetted.



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Caption: Recommended analytical workflow for comprehensive characterization.

Spectroscopic Methods for Structural Elucidation

Spectroscopy is the cornerstone of chemical characterization, providing direct insight into the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for unambiguous structure determination. It probes the chemical environment of magnetically active nuclei (^1H and ^{13}C), revealing detailed information about atom connectivity and stereochemistry. For **2-Butyl-1H-imidazole-4-carbaldehyde**, ^1H NMR will confirm the presence and connectivity of the butyl,

imidazole, and aldehyde protons, while ^{13}C NMR will identify all unique carbon atoms in the molecule.^{[4][5]}

Protocol: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the compound.^{[4][5]}
- Solvent Selection: Dissolve the sample in ~0.6 mL of a suitable deuterated solvent in an NMR tube.
 - DMSO- d_6 (Deuterated Dimethyl Sulfoxide): Recommended choice. It effectively solubilizes the compound and allows for the observation of the exchangeable N-H proton of the imidazole ring.
 - CDCl_3 (Deuterated Chloroform): A viable alternative, though the N-H proton signal may be broader or exchange out.
- Instrumentation:
 - Spectrometer: Utilize a 400 MHz (or higher) NMR spectrometer for optimal resolution.
 - Acquisition: Acquire a standard ^1H spectrum, followed by a $^{13}\text{C}\{^1\text{H}\}$ (proton-decoupled) spectrum.
- Data Processing: Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (DMSO- d_6 : δ 2.50 ppm for ^1H , δ 39.52 ppm for ^{13}C).

Expected Spectral Data

The following table outlines the predicted chemical shifts (δ) in ppm. Actual values may vary slightly based on solvent and concentration.

¹ H NMR	Predicted δ (ppm)	Multiplicity	Integration	Assignment
Aldehyde	~9.5 - 10.0	Singlet (s)	1H	-CHO
Imidazole Ring	~7.5 - 8.5	Singlet (s)	1H	C5-H
Imidazole N-H	~12.0 - 14.0	Broad Singlet (br s)	1H	N1-H
Butyl α -CH ₂	~2.7 - 2.9	Triplet (t)	2H	-CH ₂ -CH ₂ -CH ₂ -CH ₃
Butyl β -CH ₂	~1.6 - 1.8	Sextet	2H	-CH ₂ -CH ₂ -CH ₂ -CH ₃
Butyl γ -CH ₂	~1.3 - 1.5	Sextet	2H	-CH ₂ -CH ₂ -CH ₂ -CH ₃
Butyl δ -CH ₃	~0.9 - 1.0	Triplet (t)	3H	-CH ₂ -CH ₂ -CH ₂ -CH ₃

¹³ C NMR	Predicted δ (ppm)	Assignment
Aldehyde	~185.0	-CHO
Imidazole Ring	~150.0	C2 (butyl-substituted)
Imidazole Ring	~140.0	C4 (aldehyde-substituted)
Imidazole Ring	~125.0	C5
Butyl α -CH ₂	~28.0	-CH ₂ -CH ₂ -CH ₂ -CH ₃
Butyl β -CH ₂	~30.0	-CH ₂ -CH ₂ -CH ₂ -CH ₃
Butyl γ -CH ₂	~22.0	-CH ₂ -CH ₂ -CH ₂ -CH ₃
Butyl δ -CH ₃	~13.5	-CH ₂ -CH ₂ -CH ₂ -CH ₃

Note on Hydrate Formation: In aqueous or protic solutions, imidazole aldehydes can exist in equilibrium with a hydrate (gem-diol) form, which can lead to additional, distinct signals in the

NMR spectrum. This is less of a concern in aprotic solvents like DMSO-d₆.

Mass Spectrometry (MS)

Principle: Mass spectrometry provides a precise measurement of the mass-to-charge ratio (m/z) of ionized molecules. It is the definitive method for confirming the molecular weight of a compound.[6] High-resolution mass spectrometry (HRMS) can further confirm the elemental composition.

Protocol: LC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Use a Liquid Chromatography-Mass Spectrometry (LC-MS) system.
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode is recommended due to the basic nitrogen atoms in the imidazole ring, which are readily protonated.
 - Mass Analyzer: A Quadrupole, Time-of-Flight (TOF), or Orbitrap analyzer can be used.
- Data Acquisition: Acquire data in full scan mode to detect the protonated molecular ion $[M+H]^+$.

Expected Data

- Molecular Ion: A prominent peak should be observed at m/z 153.10 (Calculated for $[C_8H_{12}N_2O + H]^+ = 153.1028$).
- Fragmentation: While fragmentation is less extensive in ESI compared to other techniques, some loss of the butyl group or aldehyde group may be observed in MS/MS experiments, further confirming the structure.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy measures the absorption of infrared radiation by a molecule, causing vibrations of its chemical bonds. It is an excellent, rapid technique for identifying the functional groups present.[7][8]

Protocol: FT-IR Analysis

- **Sample Preparation:** As the compound can be a liquid or low-melting solid, the easiest and most common method is using an Attenuated Total Reflectance (ATR) accessory. Place a small drop of the sample directly onto the ATR crystal.
- **Data Acquisition:** Record the spectrum, typically over a range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups in the molecule.

Expected Characteristic Absorption Bands

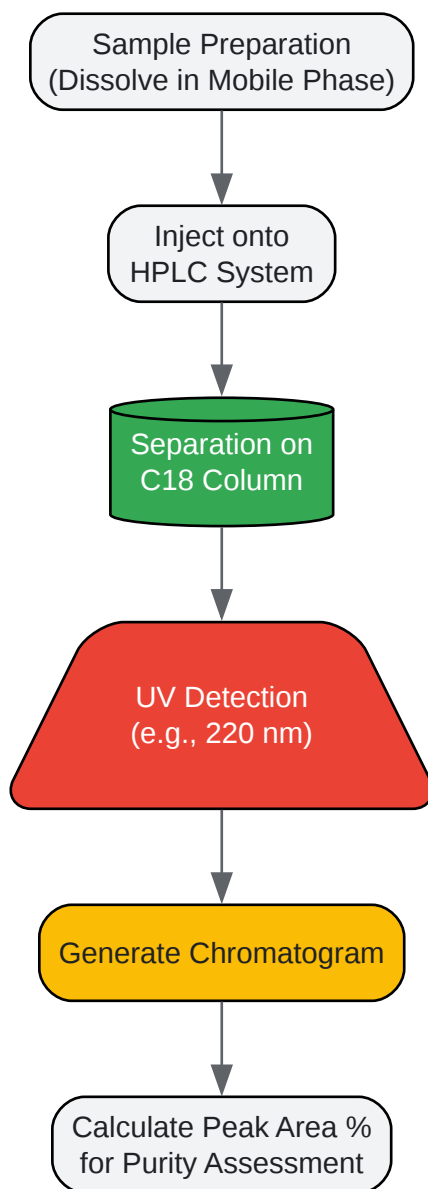
Wavenumber (cm^{-1})	Vibration Type	Functional Group	Reference
3400 - 3100 (broad)	N-H Stretch	Imidazole Ring	[9]
2955, 2870	C-H Stretch (aliphatic)	Butyl Group	[2]
~2820, ~2720	C-H Stretch (Fermi resonance)	Aldehyde	-
~1675 (strong)	C=O Stretch	Aldehyde	[8]
~1590, ~1480	C=N, C=C Stretch	Imidazole Ring	[7][9]

Chromatographic Methods for Purity Assessment

Chromatography is essential for separating the target compound from any impurities, starting materials, or by-products, allowing for accurate purity determination.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is the industry standard for assessing the purity of pharmaceutical compounds. [10] It separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase. By using a UV detector, the percentage purity of the target compound can be calculated based on its peak area relative to the total area of all peaks in the chromatogram.



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Caption: A typical experimental workflow for HPLC purity analysis.

Protocol: Reverse-Phase HPLC Method

- Sample Preparation: Accurately prepare a stock solution of **2-Butyl-1H-imidazole-4-carbaldehyde** at ~1.0 mg/mL in methanol. Dilute this stock solution with the mobile phase to a final concentration of ~0.1 mg/mL.

- Chromatographic Conditions: The following provides a robust starting point for method development.[\[10\]](#)[\[11\]](#)

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 10% B, ramp to 90% B over 15 min, hold for 2 min, return to 10% B and equilibrate for 3 min.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 220 nm
Injection Volume	10 µL

- Data Analysis: Integrate all peaks in the resulting chromatogram. Calculate the area percentage of the main peak corresponding to **2-Butyl-1H-imidazole-4-carbaldehyde** to determine the purity.

Conclusion and Data Synthesis

The comprehensive characterization of **2-Butyl-1H-imidazole-4-carbaldehyde** is achieved not by a single technique, but by the logical synthesis of data from multiple orthogonal methods. NMR confirms the precise atomic structure, MS verifies the molecular weight and elemental formula, FT-IR provides a rapid check of functional groups, and HPLC delivers a quantitative measure of purity. Together, these methods provide an unassailable analytical package, ensuring the compound meets the high standards required for research and drug development.

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- To cite this document: BenchChem. [analytical methods for 2-Butyl-1H-imidazole-4-carbaldehyde characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1272188/docs#analytical-methods-for-2-butyl-1h-imidazole-4-carbaldehyde-characterization\]](https://www.benchchem.com/product/b1272188/docs#analytical-methods-for-2-butyl-1h-imidazole-4-carbaldehyde-characterization)

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